

Application Notes and Protocols: 1-Hexadecanol, Aluminum Salt for Waterproofing Textiles

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Compound of Interest

Compound Name: *1-Hexadecanol, aluminum salt*

Cat. No.: B099308

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Introduction

1-Hexadecanol, aluminum salt, also known as aluminum hexadecanoate or aluminum palmitate, is a metallic soap used for imparting water repellency to textiles. This application is part of a broader class of waterproofing treatments that utilize insoluble metal soaps to form a hydrophobic layer on the fabric's surface. The fundamental principle involves the in-situ formation of the aluminum salt on the textile fibers, which prevents the fabric from becoming saturated with water while ideally maintaining its breathability. These methods have been historically significant and continue to be a subject of interest for creating durable water-repellent finishes.

The most common method for applying aluminum salts of fatty acids is a two-bath process. This involves sequential immersion of the textile in a solution containing a soluble soap (such as sodium stearate or a soap made from palmitic acid) and a solution containing a soluble aluminum salt (like aluminum sulfate or aluminum acetate). The reaction between the two solutions on the fabric surface results in the precipitation of the insoluble aluminum fatty acid salt, which adheres to the fibers.

Data Presentation

The following table summarizes the various reactants and their concentrations as described in historical and patent literature for waterproofing textiles using the metallic soap method. It is

important to note that these are starting points, and optimization may be required based on the specific textile substrate and desired level of water repellency.

Method	Bath 1: Soap Solution	Bath 2: Metal Salt Solution	Additives	Reference
Two-Bath Process (General)	Aqueous solution of a water-soluble soap (e.g., sodium stearate).	Aqueous solution of a metal salt (e.g., aluminum acetate or lead acetate).	Paraffin wax or vegetable waxes can be used with aluminum stearate to enhance the effect.	[1]
Two-Bath Process (Specific)	15 g of laundry soap dissolved in 1 liter of boiling water (90-100°C).	Aluminum sulfate (120 g/L in hot water at 50°C) or aluminum alum (190 g/L). An alternative involves lead oxide (215 g/L).	A post-treatment with a solution of paraffin or wax in gasoline (100 g/L) can be applied and ironed.	[2]
Single-Bath Emulsion	An emulsion of diglyco stearate and paraffin wax in water.	A soluble aluminum salt, such as aluminum sulfate or aluminum acetate, is added to the emulsion.	Paraffin wax is integral to the formulation for improved resistance to washing and dry cleaning.	[3]

Experimental Protocols

Protocol 1: Two-Bath Immersion Method for Waterproofing Cotton Fabric

This protocol describes a common method for rendering textiles water-repellent by precipitating an aluminum soap onto the fabric fibers.

Materials:

- Cotton fabric
- Laundry soap (containing sodium salts of fatty acids like palmitic and stearic acid)
- Aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$) or Aluminum Acetate
- Deionized water
- Beakers or baths for immersion
- Heating plate
- Stirring rod
- Drying oven or air-drying space
- Hot iron

Procedure:**Preparation of Solutions:**

- Solution A (Soap Bath): Dissolve 15 grams of good quality laundry soap in 1 liter of deionized water. Heat the solution to 90-100°C and stir until the soap is completely dissolved. Maintain this temperature during the treatment.[\[2\]](#)
- Solution B (Aluminum Salt Bath): In a separate container, dissolve 120 grams of aluminum sulfate in 1 liter of hot water (approximately 50°C). Stir until the salt is fully dissolved.[\[2\]](#) If using aluminum acetate, it can be prepared by reacting solutions of aluminum sulfate and lead acetate.[\[3\]](#)[\[4\]](#)

Fabric Treatment:

- Ensure the cotton fabric is clean and dry before treatment. If necessary, wash the fabric to remove any sizing or impurities and rinse thoroughly.[\[2\]](#)

- Immerse the clean fabric in the hot soap solution (Solution A) for 20-30 minutes, ensuring the fabric is fully saturated.[2]
- Remove the fabric from the soap bath and gently squeeze out the excess solution. Do not rinse. Allow the fabric to air-dry until it is only slightly damp.[2]
- Immerse the damp, soap-treated fabric into the aluminum salt solution (Solution B) at room temperature.[2]
- Keep the fabric in Solution B for 10-15 minutes, allowing the chemical reaction to form the insoluble aluminum soap on the fibers.[2][4]
- Remove the fabric from the second bath, squeeze out the excess liquid, and hang it to dry completely in a well-ventilated area.[2]
- Once dry, it is recommended to iron the fabric with a hot iron. This can help to create a more uniform and durable waterproof coating.[2] For enhanced water repellency, a subsequent treatment with a paraffin wax solution can be applied before ironing.[2]

Protocol 2: Single-Bath Emulsion Method

This method utilizes a stable emulsion containing the precursors for the in-situ formation of the aluminum soap, simplifying the application process to a single immersion step.[3]

Materials:

- Diglyco stearate
- Paraffin wax
- Aluminum sulfate
- Deionized water
- Heating and agitation apparatus
- Padding or squeezing rollers

- Curing oven

Procedure:

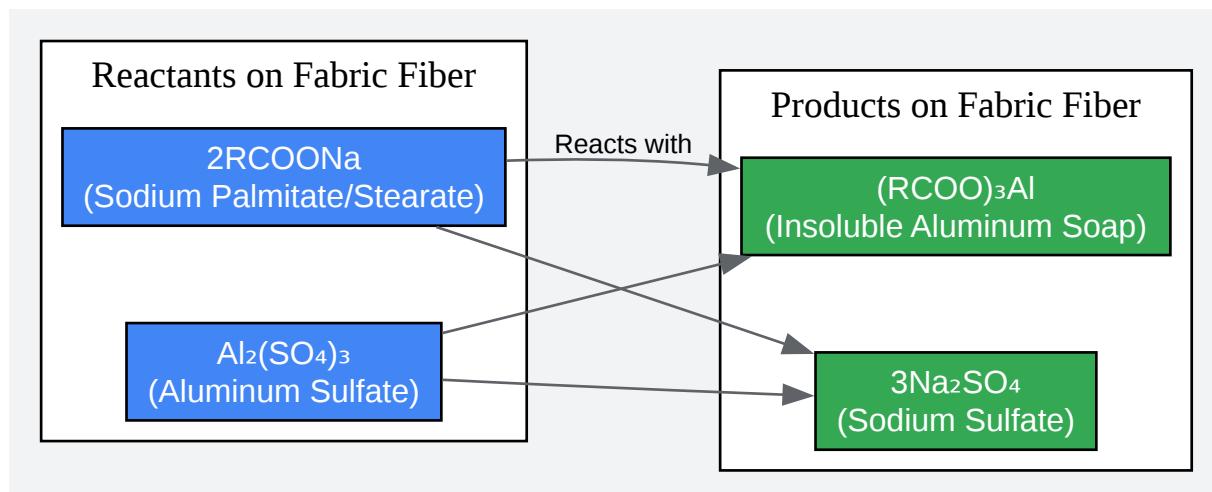
Preparation of the Emulsion:

- Melt equal parts by weight of diglyco stearate and paraffin wax together at a temperature of approximately 205°F (96°C) and mix thoroughly.[3]
- While maintaining the temperature and with rapid agitation, add boiling water to create a uniform emulsion. A suggested ratio is approximately 15 gallons of water to 9.75 pounds of the melted mixture.[3]
- Continue agitation until the emulsion has cooled.
- To the cooled emulsion, add a solution of aluminum sulfate. For the quantity mentioned above, approximately 15 gallons of a solution containing 7.5 pounds of aluminum sulfate can be added.[3] At low temperatures, the reaction between the aluminum sulfate and the diglyco stearate will not proceed, allowing the emulsion to be stable for application.[3]

Fabric Application:

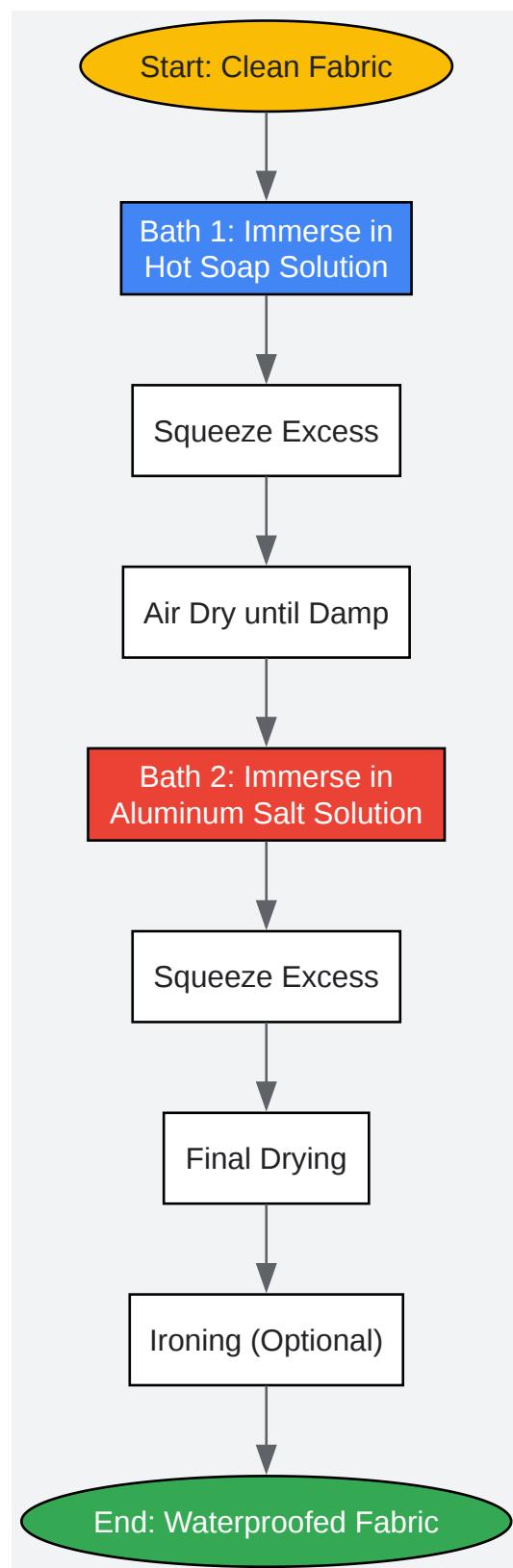
- The fabric is saturated with the prepared emulsion. This can be done by padding the fabric through the emulsion and then squeezing it between rollers to achieve a desired pickup weight (e.g., 60% to 120%).
- The treated fabric is then dried.
- Following drying, the fabric is cured by heating to a moderate temperature, for example, around 150°F (65°C). This heating step initiates the reaction between the aluminum salt and the fatty acid ester, leading to the formation of insoluble aluminum stearate on the fabric.[3]

Visualizations



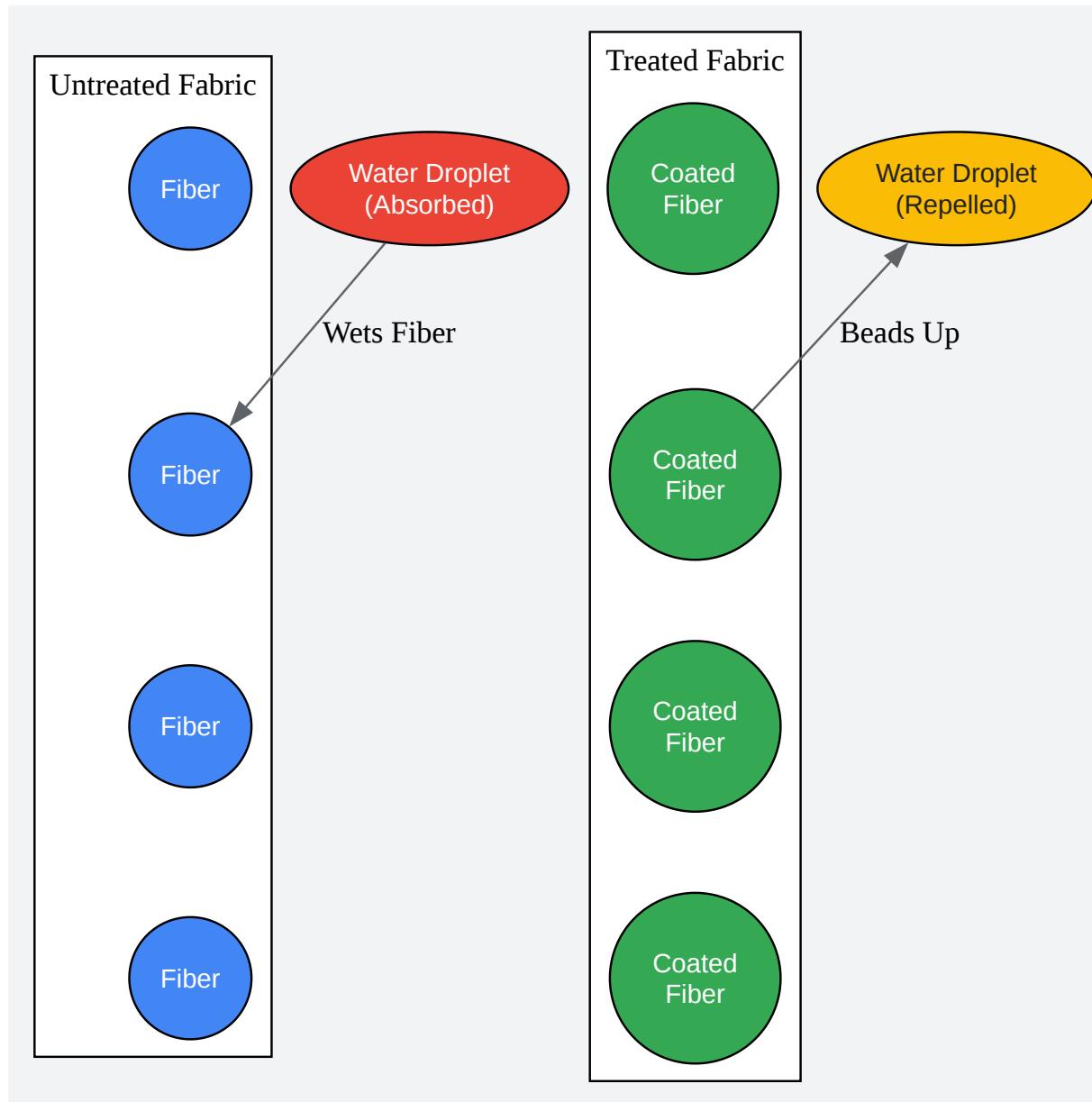
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Caption: Chemical reaction for the formation of insoluble aluminum soap on textile fibers.



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Caption: Experimental workflow for the two-bath waterproofing process.



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Caption: Mechanism of water repellency on treated vs. untreated textile fibers.

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